Application Note: Precision Analysis of 1,3,7-Trimethylnaphthalene (TMN) Ratios

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Compound of Interest	
Compound Name:	*1,3,7-Trimethylnaphthalene*
CAS No.:	*2131-38-6*
Cat. No.:	*B1618986*

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Methodology: GC-MS (SIM) | Target Analyte: Alkylnaphthalenes | Context: Geochemical Maturity & Source Tracing

Executive Summary & Scientific Rationale

1,3,7-Trimethylnaphthalene (1,3,7-TMN) is a C13 aromatic hydrocarbon isomer found in sedimentary organic matter and crude oils. Its utility lies in its thermodynamic instability relative to other isomers (e.g., 2,3,6-TMN). As geological heating (thermal maturity) increases, less stable

-substituted isomers (like 1,3,7-TMN) isomerize into more stable

-substituted forms.

Consequently, the ratio of 1,3,7-TMN to its stable counterparts serves as a robust paleothermometer for sedimentary basins. Additionally, specific abundance ratios of 1,3,7-TMN relative to 1,2,5-TMN function as source indicators, distinguishing between angiosperm (land plant) and gymnosperm/algal inputs.

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Key Applications:

- Petroleum Geochemistry: Assessing thermal maturity (Ro equivalent) of crude oils where biomarkers (steranes/hopanes) have been destroyed.[1]
- Environmental Forensics: Fingerprinting oil spill sources (weathering alters n-alkanes, but TMN ratios remain relatively stable).
- Pharmaceutical/Chemical: Impurity profiling in naphthalene-derivative synthesis.

Experimental Workflow

The following protocol ensures the isolation of the aromatic fraction free from aliphatic interference, which is critical for accurate integration of isomer peaks.

Sample Preparation & Extraction

- Rock Samples: Pulverize 10–50g of sediment to <200 mesh. Extract using Soxhlet apparatus with Dichloromethane (DCM):Methanol (93:7 v/v) for 24–48 hours. Copper turnings must be added to remove elemental sulfur.
- Crude Oils: Dilute 50mg of oil in 1mL of n-hexane. Precipitate asphaltenes if necessary (excess n-hexane, filter).

Fractionation (Solid Phase Extraction)

Direct injection of total extracts often leads to co-elution. Isolate the aromatic fraction using column chromatography.[2]

- Column Setup: Activated Silica Gel (100–200 mesh) / Alumina column.
- Loading: Load the de-asphaltened extract onto the column.
- Elution Sequence:
  - Fraction 1 (Saturates): Elute with n-Hexane (discard or save for aliphatic analysis).
  - Fraction 2 (Aromatics - TARGET): Elute with DCM:Hexane (2:1 v/v). This fraction contains the 1,3,7-TMN.[3][4][5]

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- Fraction 3 (Polars): Elute with DCM:Methanol (1:1) (discard).

GC-MS Instrumentation Protocol

Quantification requires Selected Ion Monitoring (SIM) to avoid matrix noise.

Table 1: GC-MS Acquisition Parameters

Parameter	Setting	Rationale
Column	DB-5MS or HP-5MS (30m x 0.25mm x 0.25µm)	Standard non-polar phase resolves TMN isomers effectively.
Carrier Gas	Helium @ 1.0 mL/min (Constant Flow)	Maintains separation efficiency.
Inlet Temp	300°C	Ensures complete volatilization of C10-C20 aromatics.
Injection	Splitless (1 µL)	Maximizes sensitivity for trace isomers.
Oven Program	80°C (1 min) → 4°C/min → 300°C (20 min)	Slow ramp (4°C/min) is critical to separate 1,3,7-TMN from 1,3,6-TMN.
MS Mode	SIM (Selected Ion Monitoring)	Target Ion: m/z 170 (Molecular Ion)Qual Ion: m/z 155 (M - CH3)

Data Processing & Identification

Proper identification relies on elution order, as mass spectra for TMN isomers are nearly identical.

Peak Identification (Elution Order)

On a standard DB-5MS column, the elution order of key Trimethylnaphthalenes (MW 170) generally follows increasing boiling point and shape selectivity.

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Critical Separation Pair: 1,3,7-TMN typically elutes after 1,2,5-TMN and before 1,3,6-TMN and the stable 2,3,6-TMN.

- Reference Standard: It is highly recommended to run a commercially available alkylnaphthalene mix (e.g., from Chiron or Wellington Labs) to establish retention times.
- Retention Indices (RI): 1,3,7-TMN RI

  1480–1510 (on DB-5).

Calculation of Ratios

Once peaks are integrated (Ion 170), calculate the following ratios.

A. Thermal Maturity Ratio (TMNr)

This ratio tracks the conversion of the unstable 1,3,7-isomer (

substitution pattern) to the stable 2,6,7-isomer.

- Interpretation: Ratio increases with thermal maturity.
- Validity: Valid for Vitrinite Reflectance (%Ro) 0.6 – 1.3%.

B. Modified Maturity Index (TNR-2)

A broader ratio often used when individual peak resolution is difficult.

[6]

- Interpretation: Increases with maturity due to the stability of 2,3,6-TMN, though 1,3,7-TMN in the numerator makes this index sensitive to specific source inputs.

C. Source Parameter (1,2,5 vs 1,3,7)

1,2,5-TMN is often linked to angiosperm (flowering plant) precursors (derived from oleanane/amyrin degradation).

- Interpretation: High values indicate significant terrestrial/land-plant input. Low values suggest marine/algal sources.

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Visualized Workflow (DOT)



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Caption: Step-by-step workflow from raw sample extraction to ratio calculation.

Quality Control & Validation (Self-Validating System)

To ensure the trustworthiness of the data, the following QC steps are mandatory:

- Internal Standard (IS): Spike samples with Naphthalene-d8 or Phenanthrene-d10 prior to GC injection. Recovery must be 70–120%.
- Resolution Check: The valley between 1,3,7-TMN and 1,3,6-TMN must be <10% of the peak height. If not, reduce GC oven ramp rate.
- Blank Analysis: Run a solvent blank between every 5 samples to check for carryover (naphthalenes are sticky).
- Linearity: Calibration curve (10–1000 ppb) of 1,3,7-TMN standard must have

  .

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